

# How to handle and store 3-oxopentanedioic acid safely

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: 3-Oxopentanedioic acid

Cat. No.: B044449

[Get Quote](#)

## Technical Support Center: 3-Oxopentanedioic Acid

This guide provides essential safety information, handling protocols, and storage recommendations for **3-oxopentanedioic acid**, tailored for researchers, scientists, and drug development professionals.

## Frequently Asked Questions (FAQs)

Q1: What is **3-oxopentanedioic acid** and what are its common synonyms?

**3-oxopentanedioic acid** is a dicarboxylic acid with the chemical formula  $\text{O}=\text{C}(\text{CH}_2\text{CO}_2\text{H})_2$ .<sup>[1]</sup> It is primarily used as a building block in organic synthesis, such as in the Robinson tropinone synthesis.<sup>[1]</sup> For clarity in documentation and ordering, it is crucial to be aware of its common synonyms.

Table 1: Chemical Identifiers

Primary Name	3-Oxopentanedioic acid
Synonyms	1,3-Acetonedicarboxylic acid, 3-Ketoglutaric acid, 3-Oxoglutaric acid, $\beta$ -Ketoglutaric acid <sup>[1]</sup> <sup>[2]</sup> <sup>[3]</sup>
CAS Number	542-05-2 <sup>[1]</sup> <sup>[2]</sup>

Q2: What are the primary hazards associated with **3-oxopentanedioic acid**?

This chemical is considered hazardous and requires careful handling.[2] The primary hazards include irritation to the skin, eyes, and respiratory system.[3][4][5] It is also hygroscopic, meaning it absorbs moisture from the air, and is sensitive to heat.[2][3] As a powder, it may form combustible dust concentrations in the air.[2]

Table 2: GHS Hazard Summary

Signal Word	Warning[1][2]
Hazard Class	Skin Corrosion/Irritation (Category 2)[2][6]
Serious Eye Damage/Eye Irritation (Category 2) [2][6]	
May cause respiratory irritation[4][5]	
Combustible Dust[2]	
Hazard Statements	H315: Causes skin irritation[5][6]
H319: Causes serious eye irritation[5][6]	
H335: May cause respiratory irritation[1][5]	

Q3: What Personal Protective Equipment (PPE) is required when working with this compound?

To ensure personal safety, comprehensive PPE is mandatory.

- Eye/Face Protection: Wear appropriate chemical safety goggles or glasses as described by OSHA's eye and face protection regulations in 29 CFR 1910.133 or European Standard EN166.[3][7]
- Skin Protection: Wear appropriate protective gloves and clothing to prevent skin exposure.[2][3]
- Respiratory Protection: If ventilation is inadequate or dust is generated, use a NIOSH/MSHA or European Standard EN 149 approved respirator.[3][7]

## Handling and Storage Guides

Q4: What is the correct procedure for handling solid **3-oxopentanedioic acid**?

Always handle this compound in a well-ventilated area, such as a chemical fume hood, to minimize inhalation of dust.<sup>[8][9]</sup> Avoid generating dust.<sup>[2][10]</sup> Wash hands and any exposed skin thoroughly after handling.<sup>[2][3][5]</sup> Ensure that an eyewash station and safety shower are close to the workstation.<sup>[2][7]</sup>

Q5: What are the ideal storage conditions for **3-oxopentanedioic acid**?

Proper storage is critical to maintain the stability and purity of the compound. It is heat-sensitive and hygroscopic.<sup>[2]</sup> For maximum stability, especially for the pure compound, storage under an inert gas like argon or nitrogen is advised to minimize oxidation.<sup>[2][11]</sup>

Table 3: Recommended Storage Conditions

Container	Keep container tightly closed in a dry and well-ventilated place. <sup>[2][3][8]</sup>
Temperature	Keep refrigerated. <sup>[2][3]</sup> Store at temperatures between 0°C and 4°C. <sup>[2]</sup> For long-term storage, freezer temperatures (-20°C or -80°C) should be considered to minimize degradation, similar to other keto acids. <sup>[11][12][13]</sup>
Atmosphere	Store under an inert atmosphere to protect from moisture and oxidation. <sup>[2][11]</sup>
Incompatibilities	Store segregated from incompatible materials. <sup>[2][10]</sup>

Table 4: Incompatible Materials

Strong oxidizing agents[2][3]

Bases / Alkaline substances[2][3][10]

Reducing agents[2][3]

Acids[2]

Q6: Can I store **3-oxopentanedioic acid** in solution?

Storing keto acids in solution for extended periods is generally not recommended as it can accelerate degradation.[11] If a solution must be prepared for short-term use, use a buffered solution at an acidic pH and store it at low temperatures (2-8°C).[11] Avoid neutral or alkaline pH, which can promote degradation.[11] For maximum stability, prepare solutions fresh before use.[11]

## Troubleshooting Guide

Q7: My solid compound has changed color. What should I do?

A change in color or the appearance of particulate matter can be a visual sign of degradation.[11] It is recommended to discard the discolored compound as this indicates significant degradation.[11] To prevent this in the future, ensure storage containers are light-resistant, tightly sealed, and preferably stored under an inert atmosphere.[11]

Q8: My experimental results are inconsistent. Could improper storage be the cause?

Yes, improper storage can lead to degradation, affecting the purity and reactivity of **3-oxopentanedioic acid**. As a  $\beta$ -keto acid, it is susceptible to decarboxylation, a process accelerated by heat and moisture.[2][14] The stability of the related compound acetoacetate is highly dependent on temperature, underscoring the need for cold storage.

Table 5: Stability of a Related Keto Acid (Acetoacetate) in Serum

Storage Temperature	Duration	Approximate Degradation
-20°C	7 days	40% <a href="#">[12]</a> <a href="#">[13]</a>
-20°C	40 days	Nearly 100% <a href="#">[12]</a> <a href="#">[13]</a>
-80°C	40 days	15% <a href="#">[12]</a> <a href="#">[13]</a>

This data strongly suggests that storing **3-oxopentanedioic acid** at freezer temperatures (-20°C) or ultra-low temperatures (-80°C) is preferable for long-term stability.[\[12\]](#)[\[13\]](#)

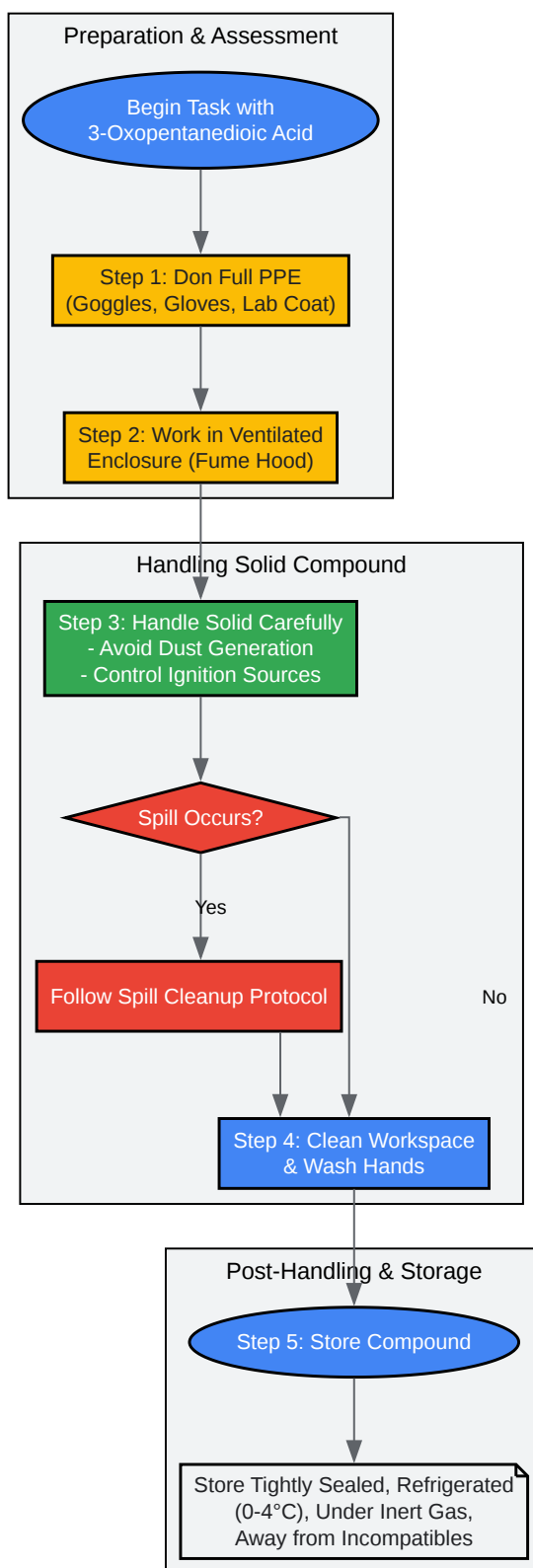
## Experimental Protocol

### Protocol for Safe Handling and Weighing

- Preparation: Before handling, ensure all required PPE is worn correctly (safety goggles, lab coat, appropriate gloves). Confirm the chemical fume hood is functioning properly.
- Environment: Conduct all manipulations of the solid compound inside the fume hood to contain dust and vapors.
- Transfer: Use a spatula to carefully transfer the desired amount of the solid from its storage container to a tared weigh boat or beaker. Avoid creating dust clouds.
- Weighing: If possible, perform the weighing inside the ventilated enclosure. If the balance is outside, ensure the container is securely covered during transport.
- Spill Management: Keep a spill kit for solid chemicals nearby. In case of a small spill, sweep it up carefully, avoiding dust generation, and place it into a suitable, labeled container for disposal.[\[3\]](#)
- Cleaning: After handling, wipe down the work area, spatula, and any other equipment with a damp cloth.

- Post-Handling: Wash hands thoroughly with soap and water.<sup>[2]</sup> Remove and properly store or dispose of PPE.

## Workflow and Logic Diagrams



[Click to download full resolution via product page](#)

**Need Custom Synthesis?**

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: [info@benchchem.com](mailto:info@benchchem.com) or [Request Quote Online](#).

## References

- 1. Acetonedicarboxylic acid - Wikipedia [en.wikipedia.org]
- 2. fishersci.com [fishersci.com]
- 3. pim-resources.coleparmer.com [pim-resources.coleparmer.com]
- 4. 3-Oxopentanedioic acid [chembk.com]
- 5. 1,3-Acetonedicarboxylic acid - Safety Data Sheet [chemicalbook.com]
- 6. Acetonedicarboxylic acid | C<sub>5</sub>H<sub>6</sub>O<sub>5</sub> | CID 68328 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 7. fishersci.com [fishersci.com]
- 8. downloads.ossila.com [downloads.ossila.com]
- 9. download.basf.com [download.basf.com]
- 10. download.basf.com [download.basf.com]
- 11. benchchem.com [benchchem.com]
- 12. Stability of ketone bodies in serum in dependence on storage time and storage temperature - PubMed [pubmed.ncbi.nlm.nih.gov]
- 13. researchgate.net [researchgate.net]
- 14. Keto acid - Wikipedia [en.wikipedia.org]
- To cite this document: BenchChem. [How to handle and store 3-oxopentanedioic acid safely]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b044449#how-to-handle-and-store-3-oxopentanedioic-acid-safely]

---

### Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide



accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

**Technical Support:** The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

**Need Industrial/Bulk Grade?** [Request Custom Synthesis Quote](#)

## BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

### Contact

Address: 3281 E Guasti Rd  
Ontario, CA 91761, United States  
Phone: (601) 213-4426  
Email: [info@benchchem.com](mailto:info@benchchem.com)